spectroscopic data of Diethyl(1-propynyl)amine

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Compound of Interest

Compound Name:	*Diethyl(1-propynyl)amine*
CAS No.:	*4231-35-0*
Cat. No.:	*B1606777*

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An In-Depth Technical Guide to the Spectroscopic Profiling of **Diethyl(1-propynyl)amine**

Executive Summary

Diethyl(1-propynyl)amine (CAS: 4285-06-7), systematically named N,N-diethylprop-1-yn-1-amine, is a prototypical electron-rich internal ynamine. In drug development and advanced organic synthesis, it serves as a highly reactive C2 building block, frequently deployed in Inverse Electron Demand Diels-Alder (IEDDA) reactions, the synthesis of 1,2,3-triazoles, and the construction of complex heterocycles[1]. Because the nitrogen lone pair is directly conjugated with the alkyne π -system, the molecule exhibits extreme polarization. This guide provides a comprehensive breakdown of its spectroscopic signatures, the causality behind these physicochemical properties, and self-validating protocols for acquiring high-fidelity analytical data without hydrolytic degradation.

Structural and Electronic Profile: The Causality of Polarization

The spectroscopic behavior of **Diethyl(1-propynyl)amine** cannot be understood by treating it as a standard alkyne. The molecule exists in a resonance hybrid heavily influenced by the electron-donating diethylamino group:

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CH3−C≡C−N(CH2CH3)2⟷CH3−C−=C=N+(CH2CH3)2

This keteniminium resonance structure dictates the molecule's reactivity and spectral output. The β -carbon (relative to nitrogen) becomes highly nucleophilic and electron-rich, while the α -carbon is deshielded. This electronic asymmetry is the fundamental cause of its unique Nuclear Magnetic Resonance (NMR) and Infrared (IR) signatures[2].

Quantitative Spectroscopic Data

To facilitate rapid reference for synthetic chemists, the core spectroscopic parameters of **Diethyl(1-propynyl)amine** are summarized in the structured tables below.

Table 1: 1 H and 13 C NMR Assignments (CDCl 3, 298 K)

Note: Chemical shifts (δ) are reported in parts per million (ppm). The extreme upfield shift of C βis a direct consequence of the keteniminium resonance.

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Nucleus	Position / Group	Chemical Shift (δ , ppm)	Multiplicity / Coupling	Causality & Structural Assignment
1 H	−CH3(propynyl)	1.85 - 1.95	Singlet (3H)	Allylic-type deshielding by the alkyne core.
1 H	−N−CH2− (ethyl)	2.75 - 2.85	Quartet (4H), J ≈ 7.1 Hz	Deshielded by the adjacent electronegative nitrogen.
1 H	−CH3(ethyl)	1.10 - 1.20	Triplet (6H), J ≈ 7.1 Hz	Standard aliphatic methyl resonance.
13 C	C α(≡C−N)	~ 89.0	Singlet	Deshielded due to proximity to N and sp - hybridization.
13 C	C β(−C≡)	~ 65.0	Singlet	Critical diagnostic peak: Shielded by N-lone pair donation.
13 C	−N−CH2− (ethyl)	~ 47.5	Singlet	Typical for aliphatic amines.
13 C	−CH3(ethyl)	~ 13.5	Singlet	Standard aliphatic carbon.
13 C	−CH3(propynyl)	~ 3.5	Singlet	Highly shielded propynyl methyl carbon.

Table 2: Infrared (IR) and Mass Spectrometry (MS) Data

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Analytical Method	Key Signal / Peak	Intensity / Pattern	Mechanistic Causality
FT-IR	ν(C≡C) at 2220–2240 cm −1	Strong	Unlike symmetrical alkynes, the unsymmetrical substitution and conjugated N-lone pair create a massive dipole moment change during vibration, resulting in a highly intense absorption[3].
EI-MS (70 eV)	m/z 111	[M] +· (Molecular Ion)	Corresponds to the intact radical cation of C 7H 13N.
EI-MS (70 eV)	m/z 96	[M - CH 3] +	Loss of a methyl radical (likely from the ethyl group to form an iminium ion).

Experimental Protocol: High-Fidelity Data Acquisition

Ynamines are notoriously sensitive to moisture. Even atmospheric humidity will rapidly hydrolyze **Diethyl(1-propynyl)amine** into N,N-diethylpropionamide via an allenic intermediate[4]. To ensure scientific integrity, the following step-by-step methodology incorporates a self-validating loop to guarantee that the acquired spectra represent the pure ynamine.

Step 1: Solvent Deacidification and Drying

- Procure ampouled CDCl 3(100% atom D).

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- Pass the CDCl 3through a short plug of activated basic alumina (Brockmann Grade I) inside a glovebox. Causality: Commercial CDCl 3often contains trace DCl, which acts as a potent catalyst for the hydration of the electron-rich ynamine triple bond.

Step 2: Anhydrous Sample Preparation

- Operating strictly under an Argon atmosphere, transfer 15–20 mg of **Diethyl(1-propynyl)amine** into a pre-dried NMR tube.
- Dissolve the analyte in 0.6 mL of the treated CDCl 3.
- Seal the NMR tube with a secure septum cap and wrap it with Parafilm.

Step 3: Self-Validating NMR Acquisition

- Acquire a rapid 16-scan 1 H NMR spectrum immediately upon removal from the glovebox.
- Validation Check: Inspect the spectrum for a singlet near δ 2.3–2.4 ppm. Causality: The presence of this peak indicates the formation of the α -methylene protons of the hydrolyzed amide byproduct. If this peak is >2% relative to the propynyl methyl peak, the sample is compromised and must be discarded.
- If the sample passes validation, proceed immediately to acquire the 13 C NMR spectrum (typically 512–1024 scans depending on probe sensitivity).

Step 4: IR and MS Analysis

- For IR, utilize an Attenuated Total Reflectance (ATR) FT-IR spectrometer housed within a dry-air purged enclosure. Apply a neat drop of the ynamine directly to the diamond crystal and acquire 32 scans.
- For MS, utilize direct injection techniques avoiding protic solvents (e.g., use dry acetonitrile or direct probe EI) to prevent in-source hydrolysis.

Analytical Workflow Visualization

The following diagram illustrates the critical decision matrix for handling ynamines, emphasizing the mandatory hydrolysis check that ensures trustworthiness in the reported data.

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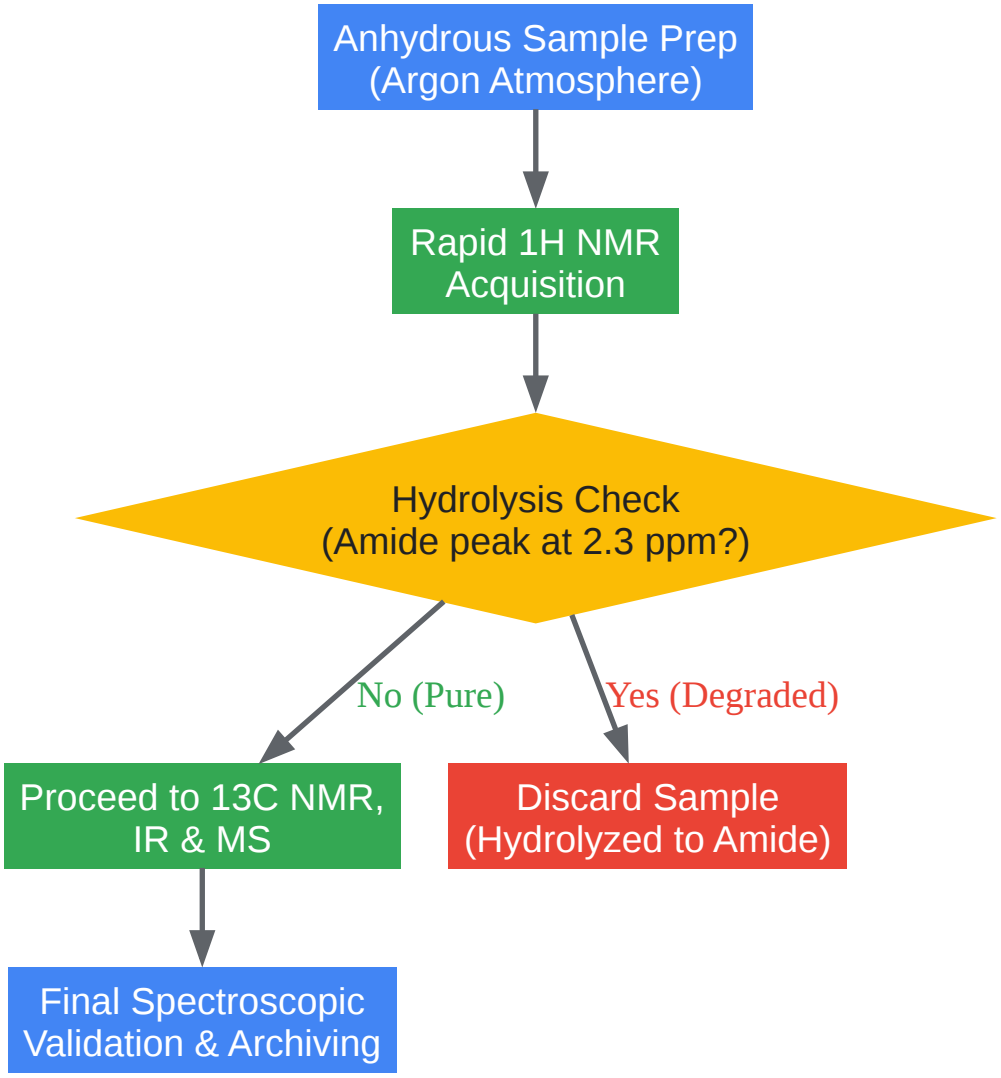

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Analytical workflow for ynamines ensuring anhydrous integrity during spectroscopic data acquisition.

Applications in Drug Development

The spectroscopic verification of **Diethyl(1-propynyl)amine** is a critical first step before utilizing it in complex Active Pharmaceutical Ingredient (API) synthesis. Because of the electron-rich nature of the diene system, this compound acts as a powerful dienophile in IEDDA reactions[1]. For example, reacting this ynamine with electron-poor heterocycles (like 1,2,3-triazines or pyrans) rapidly yields highly substituted benzenes and pyridines, which are privileged scaffolds in modern pharmacology. Ensuring the ynamine is free of its amide

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degradant guarantees stoichiometric precision and prevents catalytic poisoning during these advanced coupling reactions.

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